

Proper Disposal Procedures for (R,R)-MK 287 (Enobosarm/Ostarine)

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Compound of Interest

Compound Name: (R,R)-MK 287

Cat. No.: B1673838

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(R,R)-MK 287, also known as Enobosarm, Ostarine, or MK-2866, is a selective androgen receptor modulator (SARM) under investigation for various medical applications.[1][2][3] As an investigational compound, it is crucial for researchers, scientists, and drug development professionals to adhere to strict safety and disposal protocols to minimize environmental contamination and potential health risks. All SARMs are currently for investigational purposes only and are not approved by the FDA.[2]

Immediate Safety and Handling

Before beginning any disposal procedure, it is imperative to handle **(R,R)-MK 287** with appropriate personal protective equipment (PPE) due to its potential hazards. The compound is classified as harmful if swallowed, in contact with skin, or inhaled, and it can cause skin and serious eye irritation.[4] Furthermore, it is suspected of damaging fertility or the unborn child.[2][5]

Hazard Summary and Recommended PPE

Hazard	GHS Classification	Recommended Personal Protective Equipment (PPE)
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin or if inhaled (H302+H312+H332)[4]	Chemical-resistant gloves (e.g., nitrile), lab coat, and NIOSH/MSHA or European Standard EN 149 approved respirator.[5]
Skin Irritation	Causes skin irritation (H315)[4]	Wear compatible chemical-resistant gloves and clothing to prevent skin exposure.[5]
Eye Irritation	Causes serious eye irritation (H319)[4]	Appropriate protective eyeglasses or chemical safety goggles as described by OSHA.[5]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child (H361)[2][5]	Use personal protective equipment as required and obtain special instructions before use.[5] Do not handle until all safety precautions have been read and understood.[5]

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[5] An emergency safety shower and eyewash station should be readily accessible.[5]

Step-by-Step Disposal Protocol

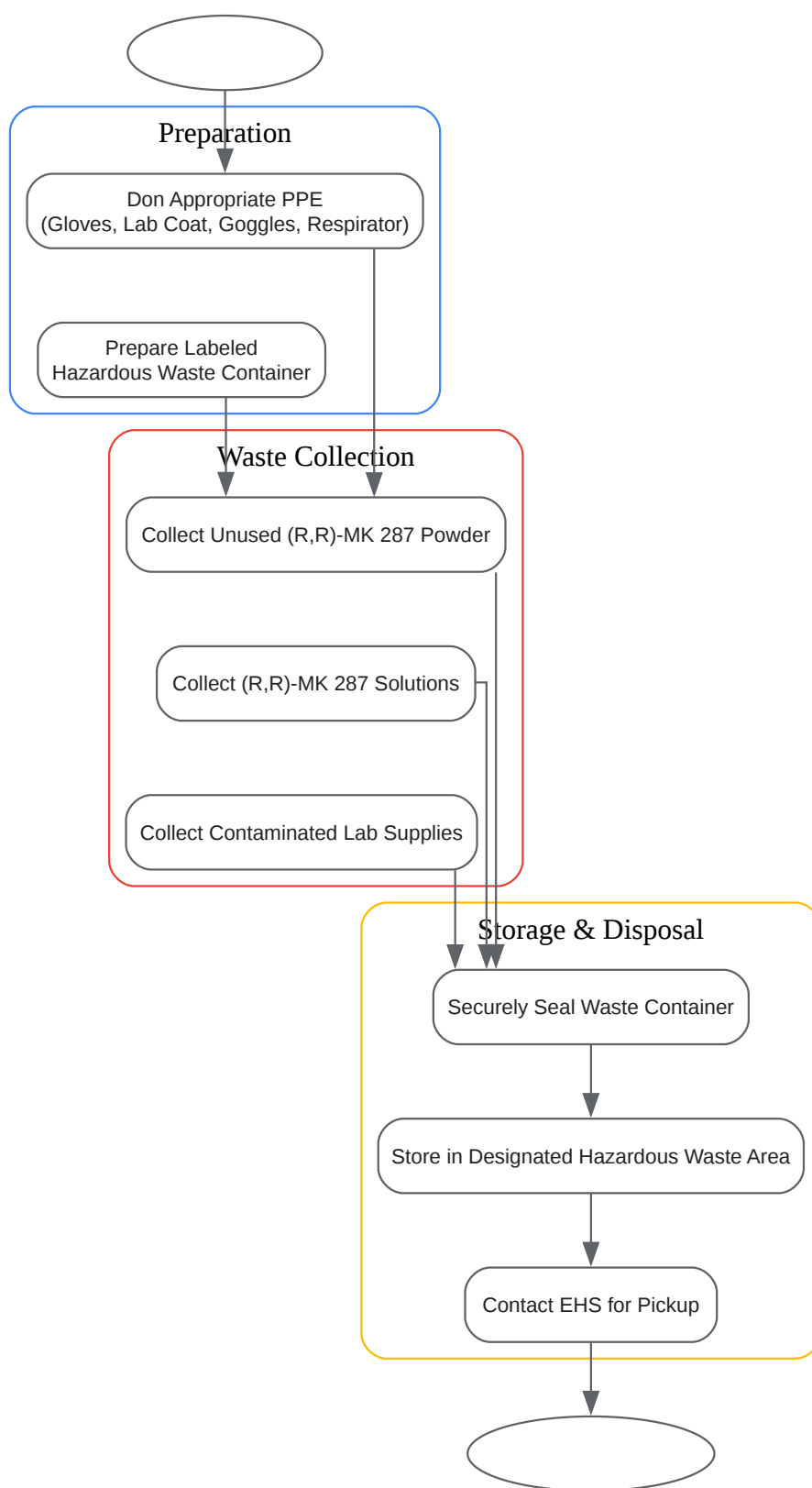
The disposal of **(R,R)-MK 287** and its contaminated waste must comply with all applicable local, regional, national, and international regulations.[5] Under no circumstances should this chemical be disposed of down the drain or in regular trash.[5]

- Waste Segregation and Collection:

- Collect all waste materials, including unused **(R,R)-MK 287** powder, solutions, and contaminated lab supplies (e.g., pipette tips, gloves, vials, and absorbent paper), in a dedicated and clearly labeled hazardous waste container.
- The container must be made of a material compatible with the chemical and its solvent.
- Ensure the container is kept tightly sealed except when adding waste.
- Labeling:
 - Clearly label the hazardous waste container with the words "Hazardous Waste" and the full chemical name: "**(R,R)-MK 287**", "Enobosarm", or "Ostarine".
 - Include the concentration and the solvent used if it is a solution.
 - Indicate the associated hazards (e.g., "Acutely Toxic," "Irritant," "Reproductive Hazard").
- Storage:
 - Store the sealed hazardous waste container in a designated, secure, and well-ventilated area away from incompatible materials.^[5]
 - For long-term stability, the pure compound is typically stored at -20°C.^{[1][3]} However, waste storage should follow institutional guidelines for hazardous chemical waste.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.
 - Provide the EHS or contractor with the complete details of the waste, including the chemical name, quantity, and any associated hazards.
- Spill and Contamination Cleanup:
 - In the event of a spill, evacuate the area if necessary and ensure proper ventilation.

- Wearing the appropriate PPE, absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand).
- Collect the absorbed material and any contaminated surfaces into the designated hazardous waste container.
- Thoroughly clean the spill area.
- Do not allow the spilled material to enter soil or surface water.^[5]

Experimental Workflow for Disposal



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Disposal Workflow for (R,R)-MK 287

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